

Introduction: Acknowledging the Utility and Risks of (3R)-3,5-Dimethylmorpholine

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Compound of Interest

Compound Name: (3R)-3,5-Dimethylmorpholine

Cat. No.: B13321966

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(3R)-3,5-Dimethylmorpholine, identified by its CAS Number 591779-91-8, is a chiral heterocyclic compound with significant utility as a building block in pharmaceutical and agrochemical synthesis.[1][2] Its defined stereochemistry is crucial for creating bioactive molecules where precise three-dimensional structure dictates pharmacological activity.[1] However, as with many reactive small molecules, its utility is matched by potential hazards that necessitate a robust understanding and implementation of safety protocols. This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to handle **(3R)-3,5-Dimethylmorpholine** safely, ensuring both personal safety and the integrity of experimental outcomes. The protocols described herein are designed as a self-validating system, grounded in established chemical safety principles and regulatory standards.

Section 1: Hazard Identification and GHS Classification

The first step in any safety protocol is a thorough understanding of the potential hazards. **(3R)-3,5-Dimethylmorpholine** and its related isomers are classified under the Globally Harmonized System (GHS) as hazardous substances. It is crucial to note that classifications may vary slightly between suppliers and for different isomers or salt forms. Therefore, always consult the specific Safety Data Sheet (SDS) provided with the material. The information

presented here represents a consolidation of available data for closely related dimethylmorpholine compounds.

The primary hazards are associated with its flammability and its corrosive and irritant effects on skin, eyes, and the respiratory tract.[3][4]

Table 1: GHS Classification for Dimethylmorpholine Isomers

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 2 or 3	GHS02: Flame	Danger	H225: Highly flammable liquid and vapour or H226: Flammable liquid and vapor.[3]
Acute Toxicity, Oral	Category 4	GHS07: Exclamation Mark	Warning	H302: Harmful if swallowed.[3]
Skin Corrosion/Irritation	Category 2	GHS07: Exclamation Mark	Warning	H315: Causes skin irritation.[3][4]
Serious Eye Damage/Irritation	Category 1 or 2A	GHS05: Corrosion / GHS07	Danger / Warning	H318: Causes serious eye damage or H319: Causes serious eye irritation.[3][4]

| Specific Target Organ Toxicity | Category 3 | GHS07: Exclamation Mark | Warning | H335: May cause respiratory irritation.[3][4] |

Section 2: Physicochemical Properties

Understanding the physical properties of a chemical is fundamental to its safe handling and storage.

Table 2: Physicochemical Data for (3R,5R)-3,5-Dimethylmorpholine

Property	Value	Source
CAS Number	591779-91-8	
Molecular Formula	C6H13NO	[2][5]
Molecular Weight	115.17 g/mol	[2][5][6]
Physical Form	Liquid	[4]

| Storage Temperature | Room Temperature; Keep in dark place, inert atmosphere, sealed in dry. [[3] |

Note: The hydrochloride salt form (CAS 1542268-31-4) is a solid.[7]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by robust PPE, is essential. This strategy, often termed the "Hierarchy of Controls," prioritizes removing the hazard at its source.

Engineering Controls: The Primary Barrier

The causality behind using engineering controls is to contain the chemical, thereby minimizing the potential for respiratory and dermal exposure.

- Chemical Fume Hood: All handling of **(3R)-3,5-Dimethylmorpholine**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood. [8] This is non-negotiable, as it provides essential ventilation to prevent the accumulation of flammable and irritating vapors.[9]

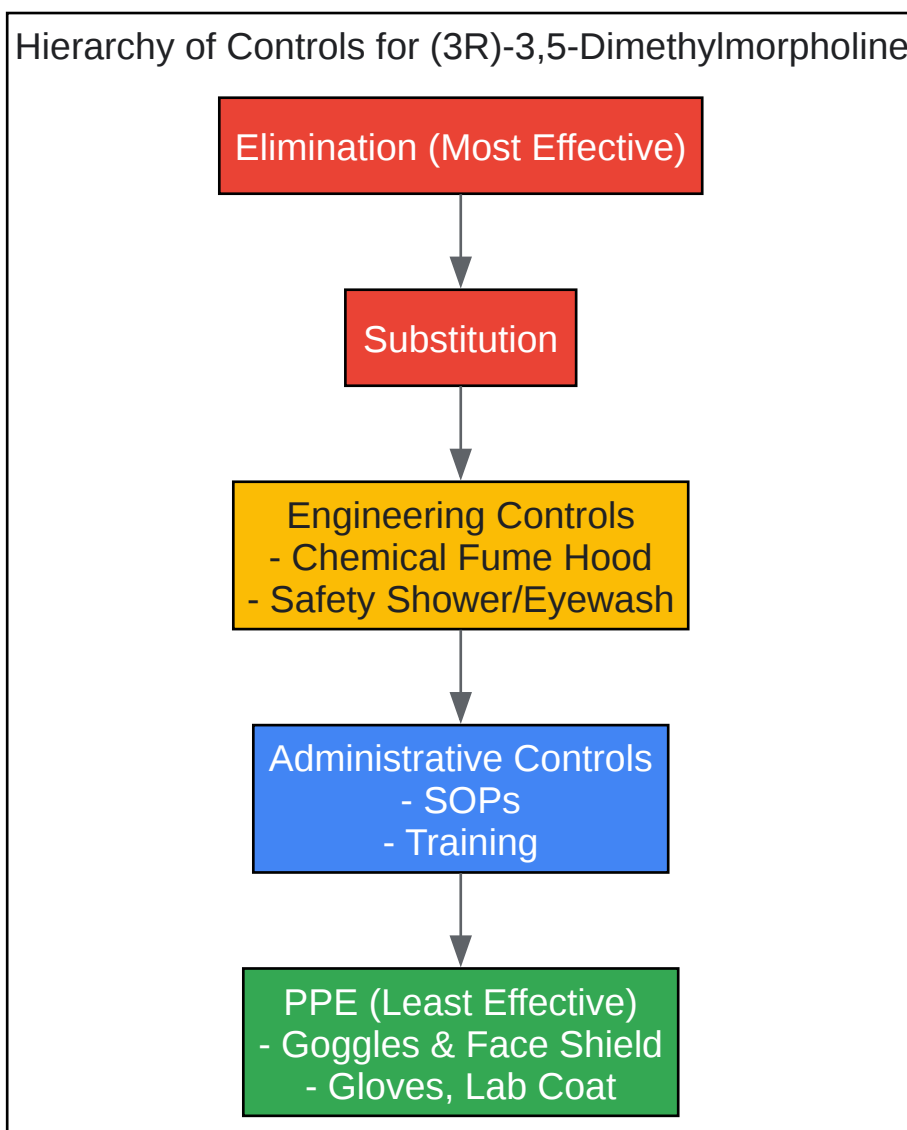
- Safety Showers and Eyewash Stations: These must be readily accessible and located close to the workstation.[9] Their immediate availability is critical for emergency decontamination in the event of a significant splash or exposure.

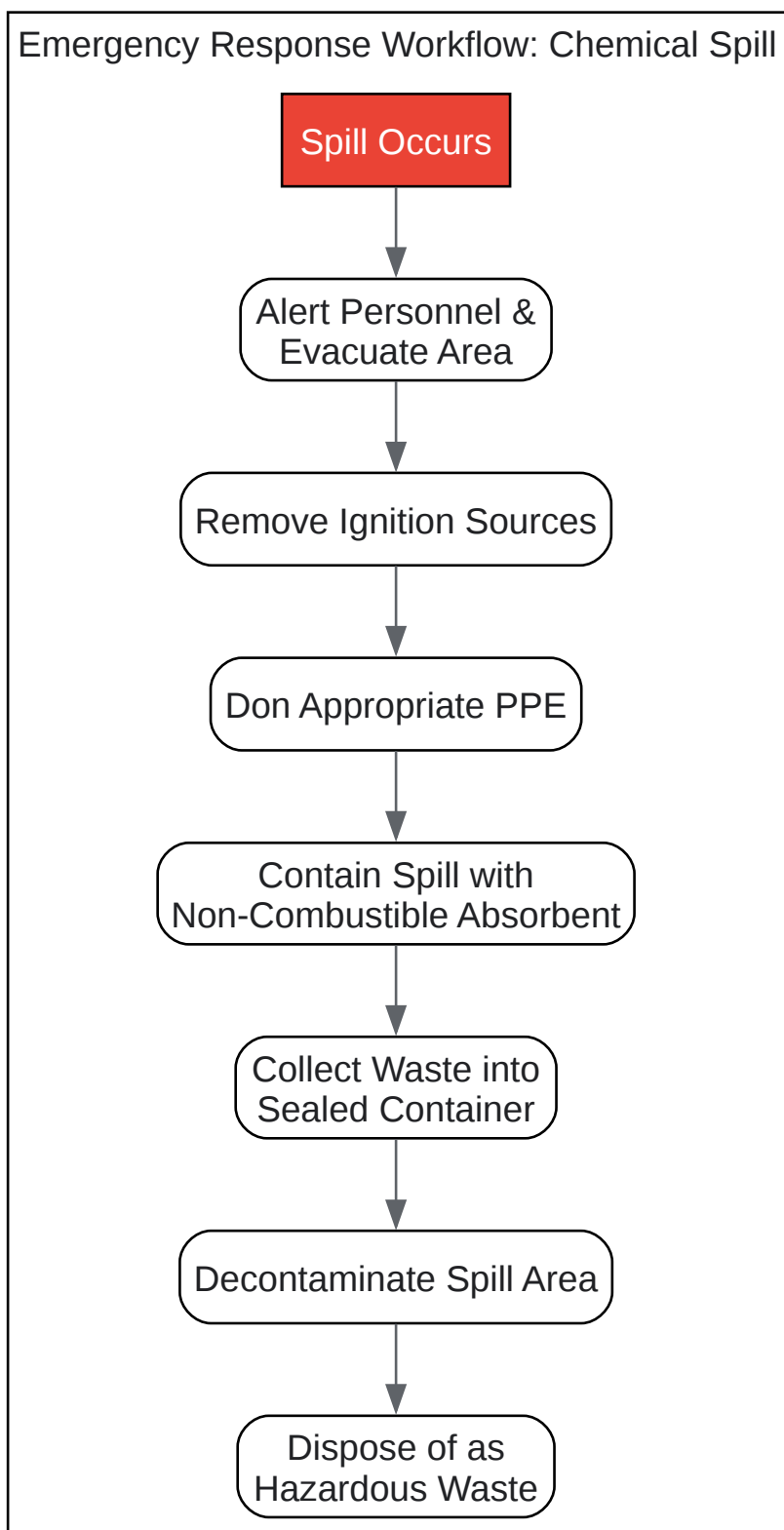
Personal Protective Equipment (PPE): The Last Line of Defense

PPE does not eliminate the hazard, but it provides a critical barrier between the user and the chemical.

- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield.[9][10] The risk of serious eye damage (H318) from a splash necessitates this dual layer of protection.[3]
- Skin Protection:
 - Gloves: Wear nitrile rubber gloves (minimum layer thickness: 0.11 mm) or other appropriate chemically resistant gloves.[10] Always inspect gloves for integrity before use and use proper removal techniques to avoid contaminating skin.[11]
 - Lab Coat/Protective Clothing: A flame-retardant lab coat or chemical-resistant apron is mandatory to protect against skin contact and in the event of a fire.[12]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls fail, a NIOSH-approved respirator with organic vapor cartridges is required.[9][13]

Hierarchy of Controls for (3R)-3,5-Dimethylmorpholine





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Caption: Step-by-step workflow for responding to a spill.

Section 6: Stability and Reactivity

- Reactivity: No specific data is available for **(3R)-3,5-Dimethylmorpholine**, but similar compounds are stable under recommended storage conditions. [14]* Chemical Stability: The product is stable at normal temperatures and pressure. [14]* Conditions to Avoid: Heat, flames, sparks, and exposure to incompatible materials. [9]* Incompatible Materials: Strong oxidizing agents, acids. [9]* Hazardous Decomposition Products: Thermal decomposition can produce toxic gases such as carbon monoxide, carbon dioxide, and nitrogen oxides. [9] [10]

Section 7: Disposal Considerations

Waste from **(3R)-3,5-Dimethylmorpholine** is considered hazardous waste.

- Product and Contaminated Materials: All surplus material, absorbent used for spills, and contaminated packaging must be disposed of through a licensed professional waste disposal service. [8][13] Do not dispose of it in standard laboratory trash or down the drain.
- Regulatory Compliance: Disposal must be in accordance with all applicable local, state, and federal regulations. [14]

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